

An In-depth Technical Guide to the Crystal Structure Analysis of Anilinium Benzoate

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Compound of Interest

Compound Name: *Aniline; benzoic acid*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of anilinium benzoate, with a focus on its crystallographic parameters, intermolecular interactions, and the experimental methodologies used for its characterization. The information presented is intended to support research and development activities in fields where understanding the solid-state properties of organic salts is crucial.

Introduction

Anilinium benzoate is an organic salt formed from the proton transfer between benzoic acid and aniline. The study of its crystal structure reveals the intricate network of non-covalent interactions, particularly hydrogen bonds, that govern its molecular packing and physicochemical properties. Such studies are fundamental in the fields of crystal engineering and drug development, where control over the solid-state structure of a compound can influence its solubility, stability, and bioavailability.

Experimental Protocols

The determination of the crystal structure of anilinium benzoate involves a series of well-defined experimental procedures, from synthesis and crystallization to data collection and structure refinement.

Synthesis and Crystallization

High-quality single crystals of anilinium benzoate suitable for X-ray diffraction can be grown using the slow evaporation method.

Protocol:

- **Preparation of Solution:** Aniline ($\text{C}_6\text{H}_5\text{NH}_2$) is dissolved in a suitable solvent, such as ethanol or an aqueous solution.
- **Acidification:** A stoichiometric amount of benzoic acid ($\text{C}_6\text{H}_5\text{COOH}$) is slowly added to the aniline solution under constant stirring. The acid-base reaction results in the formation of anilinium benzoate in solution.
- **Crystallization:** The resulting solution is filtered to remove any impurities and then allowed to stand undisturbed at room temperature. Slow evaporation of the solvent over a period of several days to weeks typically yields single crystals of sufficient size and quality for X-ray diffraction analysis.

X-ray Diffraction Data Collection and Structure Refinement

The crystallographic data are collected using a single-crystal X-ray diffractometer.

Protocol:

- **Crystal Mounting:** A suitable single crystal is selected and mounted on a goniometer head.
- **Data Collection:** The diffractometer, typically equipped with Mo $\text{K}\alpha$ radiation ($\lambda = 0.71073 \text{ \AA}$), is used to collect diffraction data at a controlled temperature (e.g., 298 K).
- **Structure Solution and Refinement:** The collected data are processed to solve and refine the crystal structure. The structure is typically solved by direct methods and refined by full-matrix

least-squares on F^2 . All non-hydrogen atoms are refined anisotropically. Hydrogen atoms attached to carbon and nitrogen are often placed in geometrically calculated positions and refined using a riding model.



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Caption: Experimental workflow for anilinium benzoate crystal structure analysis.

Crystallographic Data

The crystallographic data for a reported structure of a derivative, 2-aminoanilinium benzoate, are summarized below. This provides insight into the general structural features of anilinium-carboxylate salts.

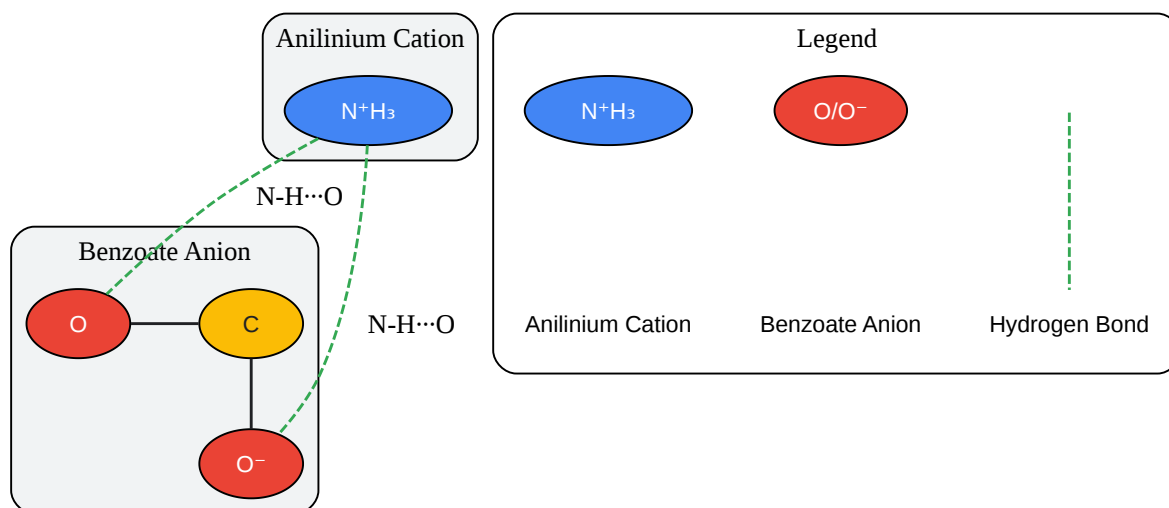
Table 1: Crystal Data and Structure Refinement for 2-Aminoanilinium Benzoate

Parameter	Value[1]
Chemical Formula	$\text{C}_6\text{H}_9\text{N}_2^+ \cdot \text{C}_7\text{H}_5\text{O}_2^-$
Formula Weight	230.26
Crystal System	Orthorhombic
Space Group	Pbca
a (Å)	6.0211 (12)
b (Å)	12.237 (2)
c (Å)	16.639 (3)
α (°)	90
β (°)	90
γ (°)	90
Volume (Å ³)	1226.0 (4)
Z	4
Temperature (K)	298
Radiation	Mo K α (λ = 0.71073 Å)
R-factor (R)	0.050
Weighted R-factor (wR)	0.118
Goodness-of-fit (S)	1.08

Molecular Structure and Hydrogen Bonding Network

The crystal structure of anilinium benzoate is stabilized by a network of hydrogen bonds. In the case of 2-aminoanilinium benzoate, the asymmetric unit consists of one benzene-1,2-diamine cation and one benzoic acid anion.[1] The carboxyl group of benzoic acid protonates one of the amine nitrogen atoms.[1]

The primary intermolecular interactions are N-H...O hydrogen bonds. These interactions link the cations and anions, forming specific ring motifs. For instance, an $R^2_2(9)$ ring is formed by N-H...O hydrogen bonds.[1] These interactions further propagate to form chains that develop parallel to the a-axis through the formation of $R^3_4(10)$ rings.[1]



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Caption: Key N-H...O hydrogen bonding in anilinium benzoate.

Conclusion

The crystal structure analysis of anilinium benzoate reveals a well-ordered, three-dimensional architecture stabilized by charge-assisted N-H...O hydrogen bonds. The detailed understanding of its crystal packing and intermolecular interactions is essential for modulating its solid-state properties for various applications in the pharmaceutical and materials science industries. The experimental protocols and data presented in this guide serve as a valuable resource for researchers working with this and related organic salts.

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References

- 1. 2-Aminoanilinium benzoate - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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